

Commercial Sources and Application Notes for Primordazine B

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Compound of Interest

Compound Name: *primordazine B*

Cat. No.: *B1678106*

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For Researchers, Scientists, and Drug Development Professionals

Date: November 27, 2025

Introduction

Primordazine B is a small molecule inhibitor that has been identified as a selective agent for the ablation of primordial germ cells (PGCs). Its unique mechanism of action, targeting a non-canonical, poly(A)-tail-independent translation (PAINT) pathway, makes it a valuable tool for research in developmental biology, regenerative medicine, and oncology. This document provides a comprehensive overview of the commercial sources for **primordazine B**, its mechanism of action, and detailed protocols for its application in experimental settings.

Commercial Availability of Primordazine B

Primordazine B is available from a limited number of specialized chemical suppliers. Researchers should inquire directly with the vendors for the most up-to-date pricing and availability.

Supplier	Product Name	CAS Number	Available Quantities	Purity	Price	Notes
AOBIOUS	Primordazine A	N/A	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	98% by HPLC	Varies by quantity (e.g., ~\$41.65/mg for 5mg)	While listed as Primordazine A, it is structurally related and may serve as a starting point for inquiry. [1]
Tebubio	Primordazine B	339337-07-4	25 mg, 50 mg, 100 mg	Not specified	Starting from €1,726.00 for 25 mg	Supplied by TargetMol EU GmbH. [2]
Ambeed	Primordazine B	339337-07-4	Inquire for details	Not specified	Inquire for details	Provides basic chemical information .

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for current information and to request a certificate of analysis to verify purity.

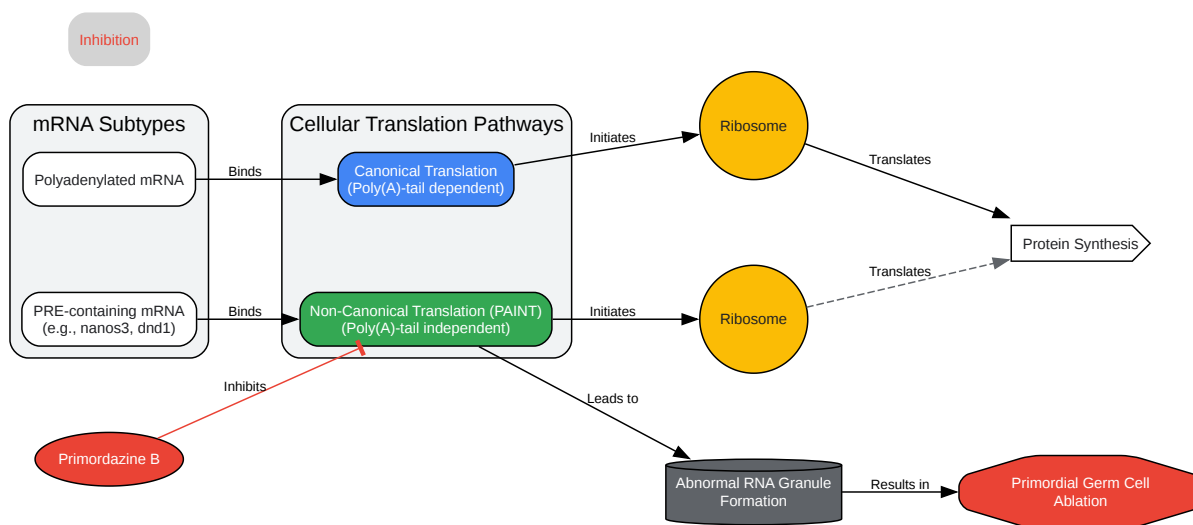
Mechanism of Action

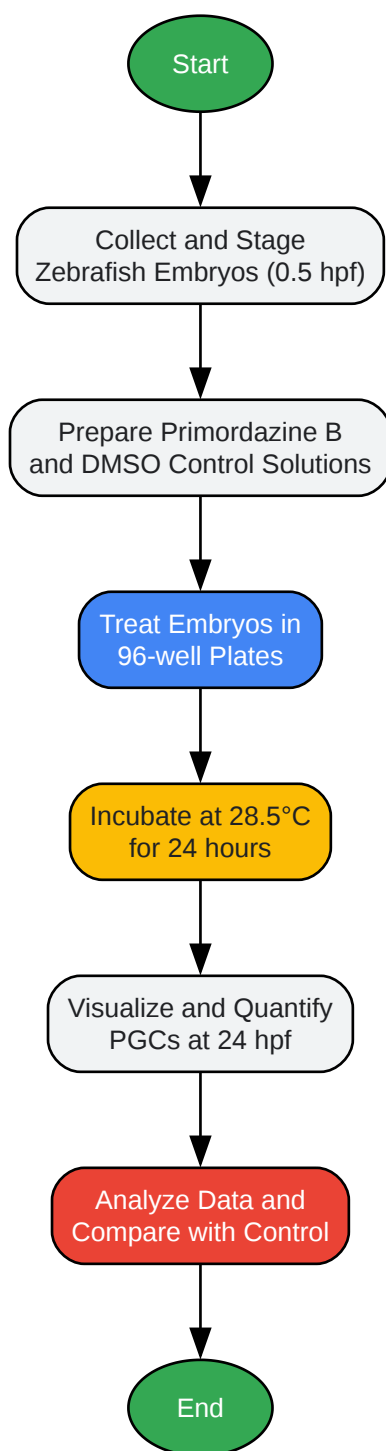
Primordazine B selectively inhibits the translation of a specific subset of mRNAs that are crucial for the survival and development of primordial germ cells. This inhibition is not based on the canonical, poly(A)-tail-dependent translation pathway that governs the majority of protein synthesis in eukaryotic cells. Instead, **primordazine B** targets a non-canonical, poly(A)-tail-independent translation (PAINT) mechanism.[\[3\]](#)[\[4\]](#)

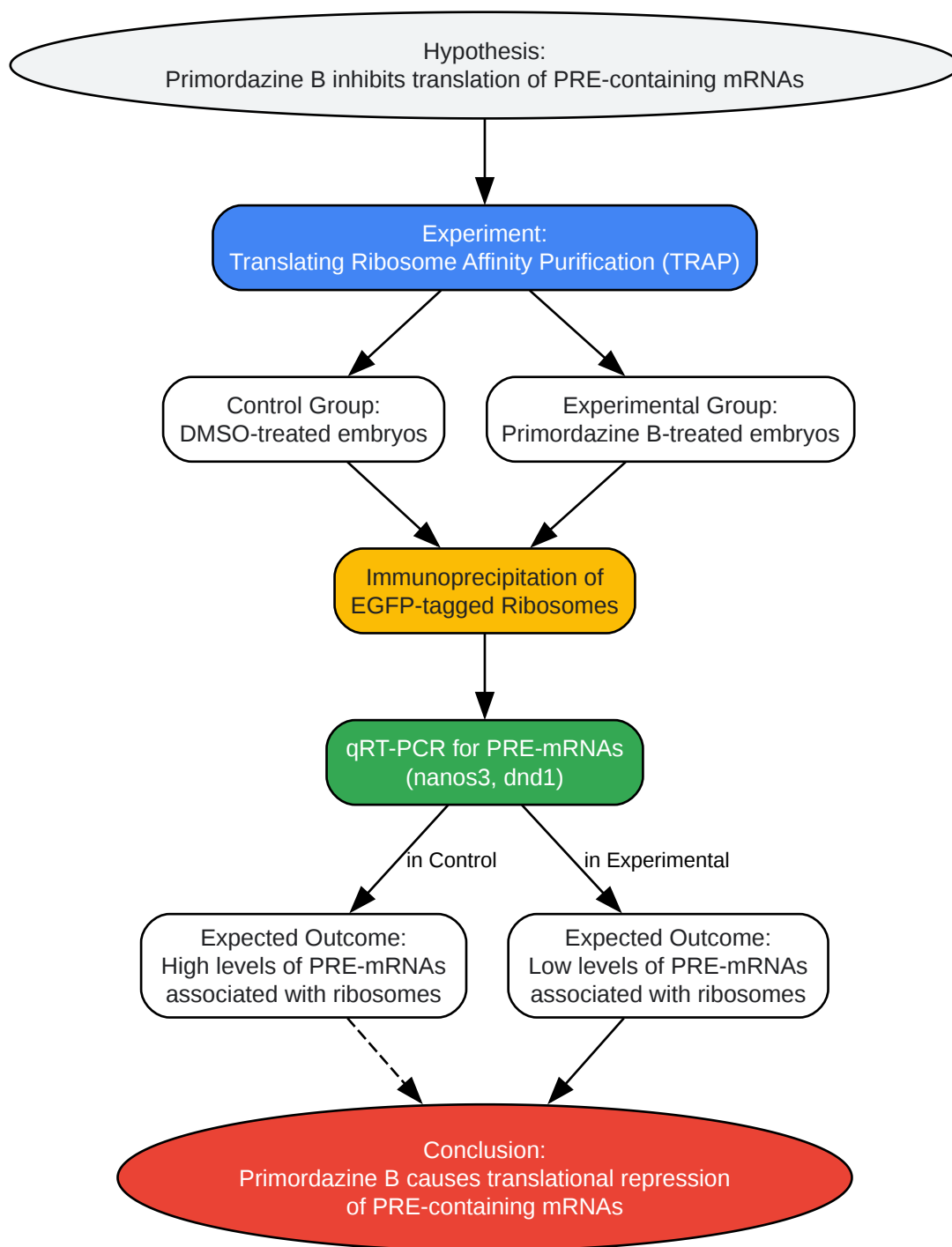
The key to this selectivity lies in a specific 40-nucleotide sequence within the 3' untranslated region (3' UTR) of target mRNAs, termed the "primordazine-response element" (PRE).^[1] Messenger RNAs containing this PRE, such as those for the critical PGC development genes *nanos3* and *dnd1*, are sensitive to **primordazine B**.

Upon treatment with **primordazine B**, these PRE-containing mRNAs are not efficiently translated. Instead, they are sequestered into abnormal RNA granules within the cell, effectively halting the production of the essential proteins they encode. This leads to the selective death of primordial germ cells, while other cell types remain largely unaffected. It is important to note that **primordazine B** does not appear to alter the transcription or overall stability of its target mRNAs.

Signaling Pathway Diagram







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References

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